

Introduction: The Versatile Thiophene Scaffold in Synthesis

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Compound of Interest

Compound Name: *5-Formyl-2-thiophenecarboxylic Acid*
Cat. No.: *B121952*

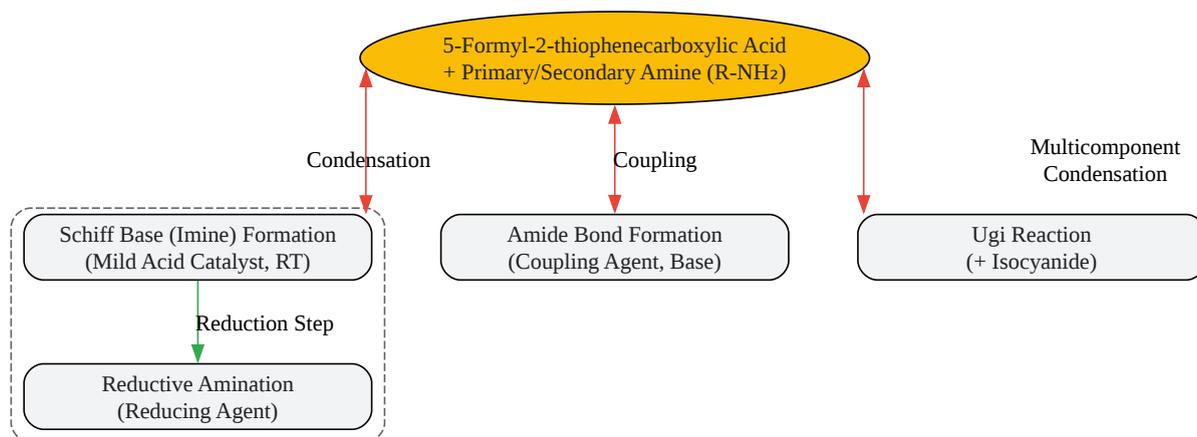
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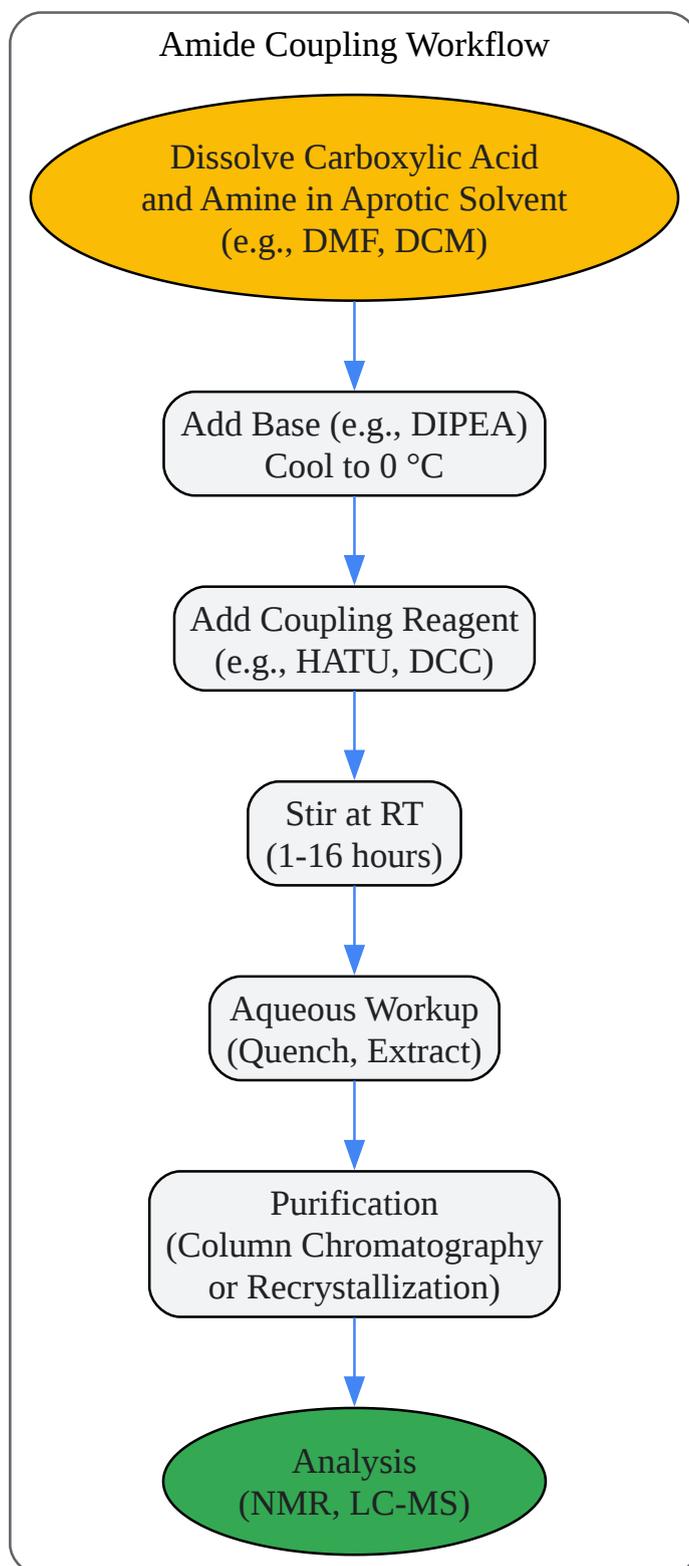
5-Formyl-2-thiophenecarboxylic acid is a heterocyclic compound of significant interest in pharmaceutical and materials science research.[1] Its value stems from the presence of two distinct and reactive functional groups on the thiophene backbone: a formyl (aldehyde) group at the 5-position and a carboxylic acid group at the 2-position.[1] This bifunctionality allows for selective and diverse chemical transformations, making it a powerful building block for creating complex molecular architectures. Thiophene-containing molecules are recognized as privileged pharmacophores in drug discovery, with numerous FDA-approved drugs featuring this core structure.[2]

This guide provides a comprehensive overview of the primary reaction pathways of **5-Formyl-2-thiophenecarboxylic acid** with amines, tailored for researchers, medicinal chemists, and drug development professionals. We will delve into the mechanistic principles, provide detailed, field-tested protocols, and discuss the applications of the resulting derivatives.

Core Reaction Pathways: A Dichotomy of Reactivity

The presence of both an aldehyde and a carboxylic acid allows for chemoselective reactions with amines, primarily targeting one group while leaving the other intact for subsequent modifications. The choice of reaction conditions dictates whether the amine reacts with the formyl group to form an imine (Schiff base) or with the carboxylic acid to form an amide.





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Sources

- 1. nbinno.com [nbinno.com]
- 2. Medicinal chemistry-based perspectives on thiophene and its derivatives: exploring structural insights to discover plausible druggable leads - PMC [pmc.ncbi.nlm.nih.gov]
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